

Structural and chemical properties of N,N-Dimethylglycine.

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Compound of Interest

Compound Name: *N,N-Dimethylglycine*

Cat. No.: *B042417*

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An In-depth Technical Guide to the Structural and Chemical Properties of **N,N-Dimethylglycine**

Introduction

N,N-Dimethylglycine (DMG), a derivative of the amino acid glycine, is a naturally occurring compound found in both plant and animal cells.[1][2] It is an intermediary metabolite in the metabolic pathway that converts choline to glycine.[3] DMG can be found in foods such as beans, liver, cereal grains, and seeds.[1][4] Initially referred to as Vitamin B16, it was later determined not to be a true vitamin as the human body can synthesize it and no deficiency disease results from its absence in the diet.[1]

This document provides a comprehensive overview of the structural and chemical properties of **N,N-Dimethylglycine**, tailored for researchers, scientists, and professionals in drug development. It covers its physicochemical characteristics, synthesis, and biological activities, presenting quantitative data in structured tables and detailing relevant experimental protocols.

Structural Properties

N,N-Dimethylglycine is the N-methylated form of the amino acid glycine, featuring two methyl groups attached to the nitrogen atom.[5] Its structural formula is $(\text{CH}_3)_2\text{NCH}_2\text{COOH}$. [1] In its solid state and in solution, DMG can exist as a zwitterion.[1]

Physicochemical and Structural Data

The key structural and physicochemical properties of **N,N-Dimethylglycine** and its common hydrochloride salt are summarized below.

Table 1: Physicochemical Properties of **N,N-Dimethylglycine**

Property	Value	Source
IUPAC Name	2-(dimethylamino)acetic acid	[1][6]
Synonyms	DMG, (Dimethylamino)acetic acid, N-methylsarcosine	
CAS Number	1118-68-9	[1][7]
Chemical Formula	C ₄ H ₉ NO ₂	[1]
Molecular Weight	103.12 g/mol	[1][7]
Appearance	White to off-white crystalline powder	[1][5][7][8]
Melting Point	178-182 °C	[1][7][8]
Boiling Point	175.2 °C	[1]
Density	1.069 g/mL	[1]
pKa	9.89 (at 25°C)	[5]
Solubility	Soluble in water and alcohol	[5]

Table 2: Properties of **N,N-Dimethylglycine** Hydrochloride

Property	Value	Source
CAS Number	2491-06-7	[9][10]
Chemical Formula	C ₄ H ₁₀ ClNO ₂	[9][10]
Molecular Weight	139.58 g/mol	[9][10]
Appearance	White to pale cream crystals or powder	[9]
Melting Point	189-190 °C	

Synthesis and Manufacturing

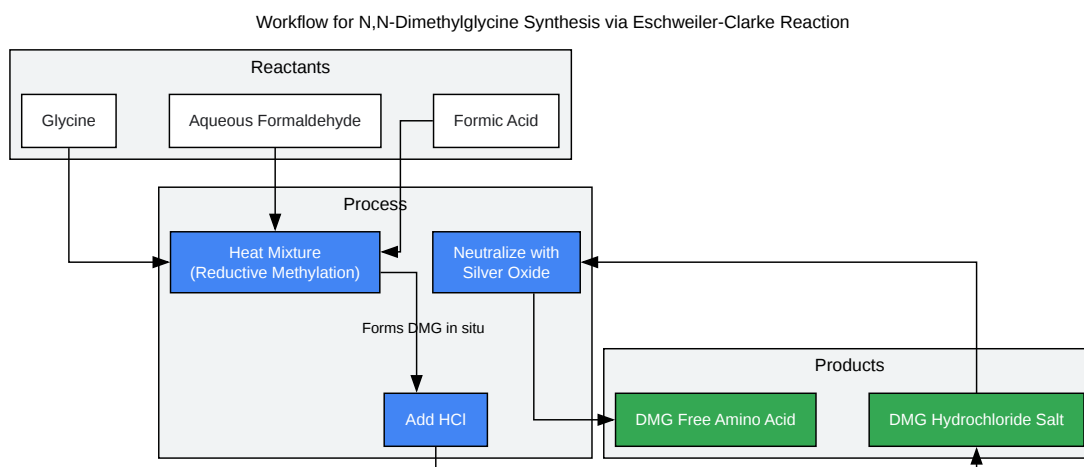
N,N-Dimethylglycine is commercially available as both the free amino acid and its hydrochloride salt.[1][11] Several synthetic routes have been established for its production.

Experimental Protocol: Eschweiler–Clarke Reaction

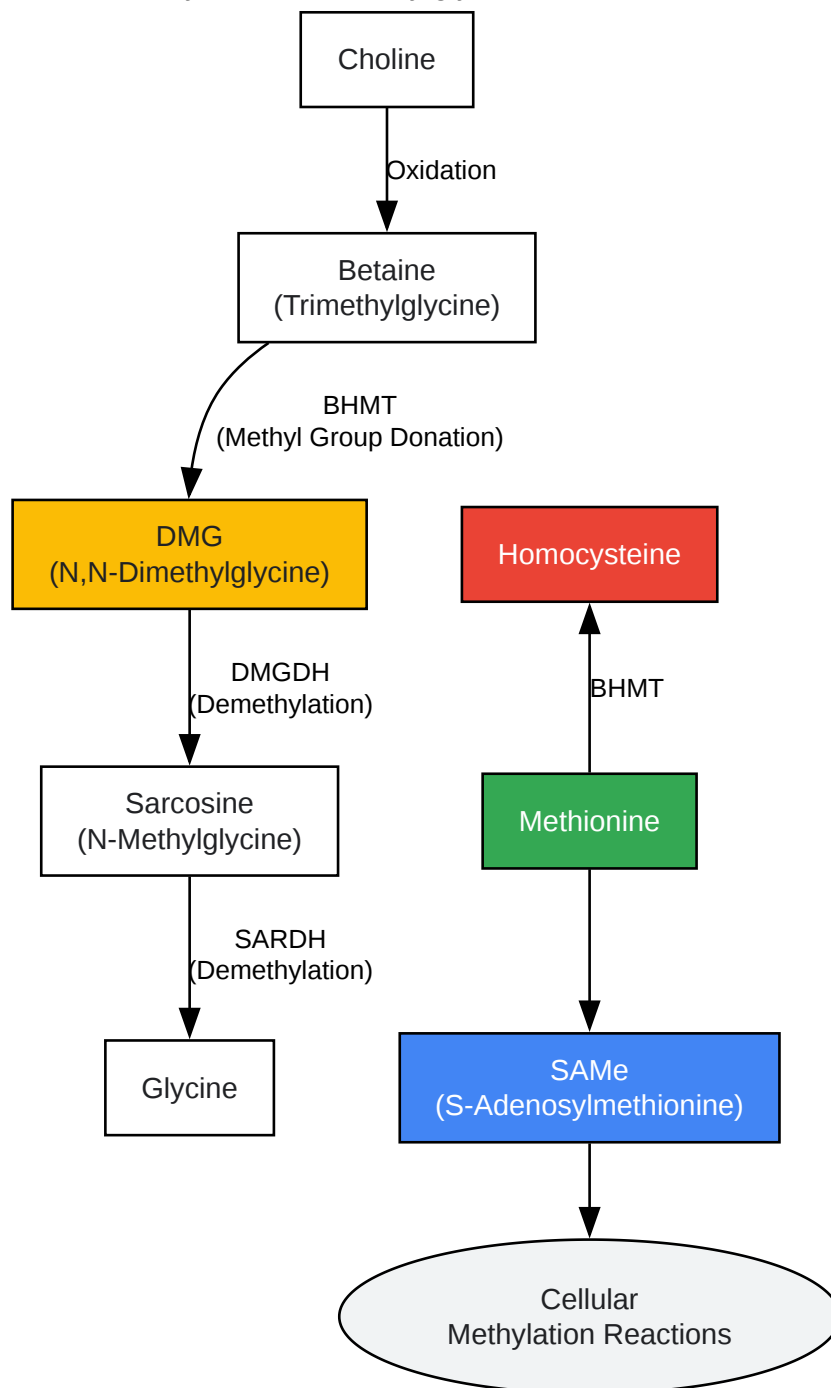
A common laboratory and industrial method for preparing DMG is through the alkylation of glycine via the Eschweiler–Clarke reaction.[1][11]

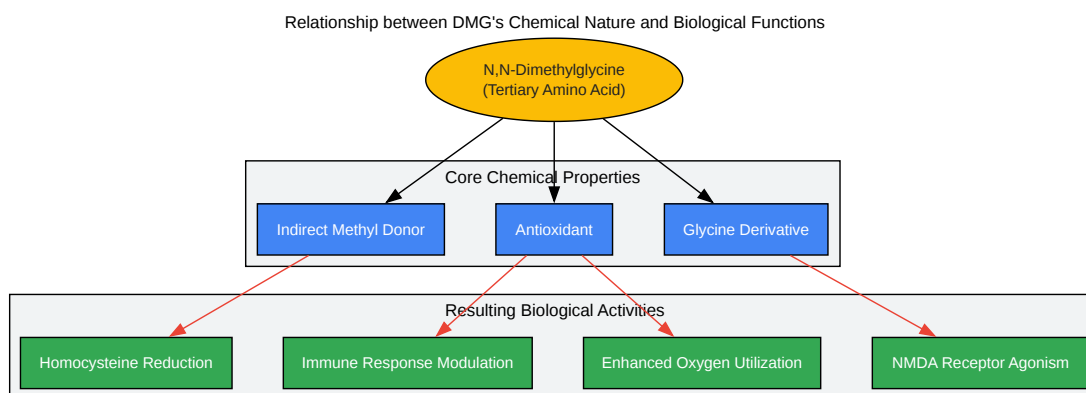
Methodology:

- Glycine is treated with an excess of aqueous formaldehyde and formic acid. The formic acid serves as both the solvent and the reducing agent.[1][11]
- The reaction mixture is heated, leading to the reductive methylation of the amino group of glycine.
- The overall reaction is: $\text{H}_2\text{NCH}_2\text{COOH} + 2 \text{CH}_2\text{O} + 2 \text{HCOOH} \rightarrow (\text{CH}_3)_2\text{NCH}_2\text{COOH} + 2 \text{CO}_2 + 2 \text{H}_2\text{O}$. [11]
- Following the reaction, hydrochloric acid is added to precipitate the **N,N-Dimethylglycine** hydrochloride salt.[1][11]
- The free amino acid can be obtained by neutralizing the hydrochloride salt, for instance, with silver oxide.[1][11]



Metabolic Pathway of N,N-Dimethylglycine in One-Carbon Metabolism





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